

Application Notes & Protocols: The Finkelstein Reaction for Alkyl Iodide Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: sodium;iodate

Cat. No.: B7822551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Role of Iodide in the Finkelstein Reaction

The Finkelstein reaction is a cornerstone of organic synthesis, enabling the efficient conversion of alkyl chlorides and bromides into the corresponding alkyl iodides.^{[1][2][3]} This transformation proceeds via a bimolecular nucleophilic substitution (SN₂) mechanism.^{[2][3][4]} The critical reagent in this process is sodium iodide (NaI), which serves as a potent source of the iodide (I⁻) nucleophile.^{[2][4][5]}

A common point of confusion is the distinction between sodium iodide (NaI) and sodium iodate (NaIO₃). It is imperative to note that sodium iodate (NaIO₃) is not used in the Finkelstein reaction. Sodium iodate is an oxidizing agent, and the iodate ion (IO₃⁻) is not a suitable nucleophile for the SN₂ displacement of halides. The role of the key reagents is clarified below:

- **Sodium Iodide (NaI):** The standard reagent. It readily dissolves in acetone to provide a high concentration of iodide ions (I⁻). The iodide ion is an excellent nucleophile, which attacks the

electrophilic carbon of the alkyl chloride or bromide, displacing the halide and forming the new alkyl iodide.

- Sodium Iodate (NaIO_3): An oxidizing agent. It does not provide the necessary iodide (I^-) nucleophile for the substitution reaction and is therefore unsuitable for this transformation.

The driving force of the classic Finkelstein reaction is the differential solubility of sodium halide salts in acetone. While sodium iodide is soluble in acetone, the resulting sodium chloride (NaCl) or sodium bromide (NaBr) byproducts are not.^{[1][6]} This causes them to precipitate from the solution, effectively removing them from the equilibrium and driving the reaction to completion in accordance with Le Châtelier's principle.^{[3][7]}

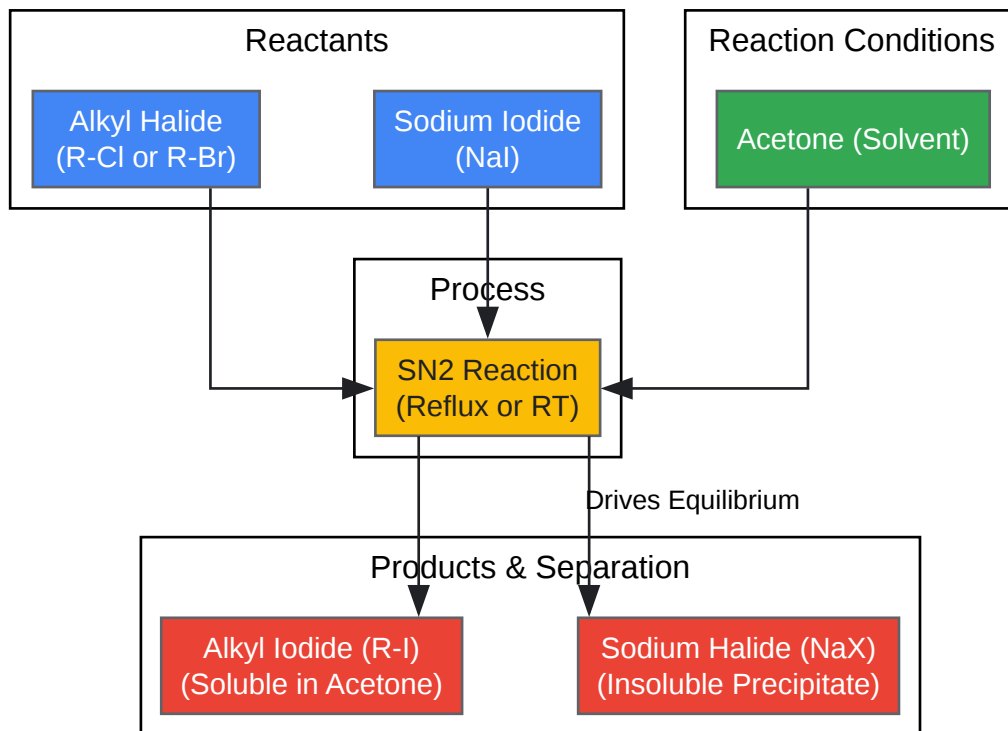
Reaction Mechanism and Workflow

The Finkelstein reaction is a classic example of an $\text{S}_{\text{N}}2$ reaction. The iodide ion performs a backside attack on the carbon atom bearing the leaving group (Cl or Br), leading to an inversion of stereochemistry at that center. The reaction is a single, concerted step.^{[3][8]}

Logical Workflow Diagram

The diagram below illustrates the logical progression of the Finkelstein reaction, from reagent selection to product formation, highlighting the key principle of precipitation.

Finkelstein Reaction Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Finkelstein reaction - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [2. SATHEE: Finkelstein Reaction \[satheejee.iitk.ac.in\]](http://satheejee.iitk.ac.in)
- [3. grokipedia.com \[gropedia.com\]](http://gropedia.com)
- [4. allaboutchemistry.net \[allaboutchemistry.net\]](http://allaboutchemistry.net)
- [5. calibrechem.com \[calibrechem.com\]](http://calibrechem.com)
- [6. quora.com \[quora.com\]](http://quora.com)

- [7. The mystery of the Finkelstein reaction - Henry Rzepa's Blog](#) [Henry Rzepa's Blog](#) [[ch.ic.ac.uk](#)]
- [8. byjus.com](#) [[byjus.com](#)]
- To cite this document: BenchChem. [Application Notes & Protocols: The Finkelstein Reaction for Alkyl Iodide Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7822551/docs#application-notes-protocols-the-finkelstein-reaction-for-alkyl-iodide-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

